

Eriochrome Black A: A Technical Guide for Complexometric Titrations

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Compound of Interest

Compound Name: *Eriochrome Black A*

Cat. No.: *B094975*

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This technical guide provides an in-depth overview of **Eriochrome Black A**, a complexometric indicator widely utilized in analytical chemistry. The document details its fundamental properties, outlines a key experimental protocol for the determination of water hardness, and illustrates the underlying chemical principles through a logical workflow diagram.

Core Properties of Eriochrome Black A

Eriochrome Black A is an azo dye that serves as a crucial indicator in complexometric titrations, a volumetric analysis method for determining the concentration of metal ions. Its utility stems from its ability to form a colored complex with certain metal ions, which is then displaced by a stronger chelating agent, resulting in a distinct color change at the titration endpoint.

Quantitative data for **Eriochrome Black A** is summarized in the table below:

Property	Value	References
CAS Number	3618-58-4	[1] [2] [3]
Molecular Weight	461.38 g/mol	[1] [4]
Molecular Formula	<chem>C20H12N3NaO7S</chem>	[1]

Experimental Protocol: Determination of Water Hardness by Complexometric Titration

A primary application of **Eriochrome Black A** is in the determination of water hardness, specifically the concentration of calcium (Ca^{2+}) and magnesium (Mg^{2+}) ions. The following protocol details the procedure using a standardized ethylenediaminetetraacetic acid (EDTA) solution.

Materials:

- Water sample
- Standardized 0.01 M EDTA solution
- Ammonia buffer solution (pH 10)
- Eriochrome Black T indicator solution (often used interchangeably with **Eriochrome Black A**)
- Burette, pipette, conical flask, and distilled water

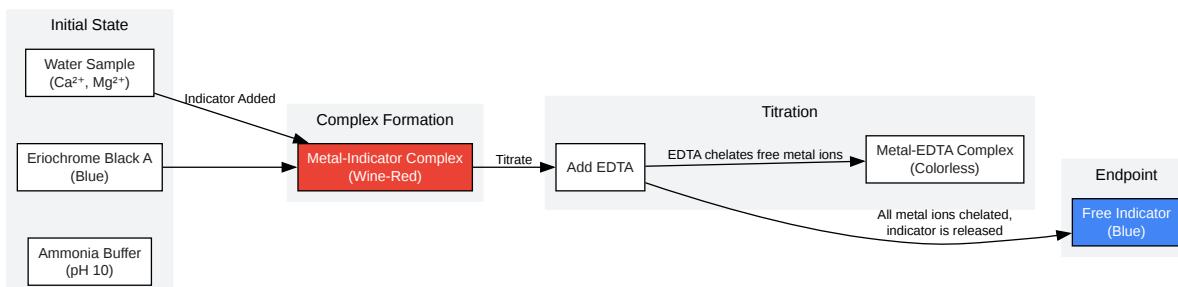
Procedure:

- Sample Preparation: Pipette a known volume (e.g., 50 mL) of the water sample into a conical flask.[\[1\]](#)
- pH Adjustment: Add approximately 5 mL of the ammonia buffer solution to the sample. This raises the pH to about 10, which is optimal for the titration reaction and the indicator's color change.[\[1\]](#)[\[2\]](#)
- Indicator Addition: Add 3-5 drops of the Eriochrome Black T indicator solution to the flask. The solution will turn a wine-red color due to the formation of a complex between the indicator and the Mg^{2+} and Ca^{2+} ions present in the water.[\[1\]](#)
- Titration: Fill a burette with the standardized 0.01 M EDTA solution and slowly titrate the water sample while constantly swirling the flask.[\[1\]](#)

- Endpoint Determination: As EDTA is added, it will first chelate the free Ca^{2+} and Mg^{2+} ions. Near the endpoint, the EDTA will begin to displace the metal ions complexed with the indicator. The endpoint is reached when the solution exhibits a sharp color change from wine-red to a distinct blue. This signifies that all the metal ions have been chelated by the EDTA.[1][5][6]
- Calculation: The total hardness of the water, expressed as mg/L of CaCO_3 , can be calculated using the volume of EDTA used and its molarity.

Titration Workflow and Indicator Chemistry

The following diagram illustrates the logical progression of the complexometric titration and the chemical principles governing the color change of the **Eriochrome Black A** indicator.



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Caption: Workflow of complexometric titration using **Eriochrome Black A**.

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